

2-Ethoxy-5-nitroaniline: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethoxy-5-nitroaniline**

Cat. No.: **B094399**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **2-Ethoxy-5-nitroaniline**. The information is intended to support laboratory safety protocols and to ensure the well-being of personnel working with this compound. This document summarizes key quantitative data, outlines emergency procedures, and provides visual workflows for critical safety operations.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **2-Ethoxy-5-nitroaniline** is fundamental to its safe handling. The following table summarizes these key characteristics.

Property	Value
CAS Number	136-79-8
Molecular Formula	C8H10N2O3
Molecular Weight	182.18 g/mol
Appearance	Not specified in provided results
Melting Point	Not specified in provided results
Boiling Point	358.3 °C at 760 mmHg
Density	1.264 g/cm³
Flash Point	170.5 °C

Toxicological Data

The toxicological profile of **2-Ethoxy-5-nitroaniline** is crucial for risk assessment and for establishing appropriate safety measures. The available acute toxicity data is presented below.

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects
LD50 (Lethal Dose, 50% kill)	Intraperitoneal	Rodent - rat	470 mg/kg	Details of toxic effects not reported other than lethal dose value.
TDLo (Lowest Published Toxic Dose)	Oral	Rodent - rat	2275 mg/kg/91D-I	Liver - other changes, Blood - other changes

Experimental Protocol for Acute Toxicity Studies (General Methodology)

While specific experimental protocols for the cited studies on **2-Ethoxy-5-nitroaniline** are not detailed in the available literature, a general methodology for such toxicological assessments,

based on established guidelines (e.g., OECD Test Guidelines), is as follows:

1. Test Animals: Healthy, young adult laboratory animals of a specific strain (e.g., Wistar rats) are used. They are acclimated to the laboratory conditions for a specified period before the study.
2. Dose Administration:
 - LD50 Study (Intraperitoneal): The test substance is dissolved or suspended in a suitable vehicle. A single dose is administered via intraperitoneal injection to several groups of animals at varying dose levels. A control group receives the vehicle alone.
 - TDLo Study (Oral): The test substance is typically administered by gavage. Dosing occurs repeatedly over a specified period (e.g., daily for 91 days). Multiple dose groups are used, along with a control group.
3. Observation: Animals are observed for signs of toxicity, morbidity, and mortality at regular intervals after dosing. Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
4. Necropsy and Histopathology: At the end of the study, all animals are humanely euthanized. A full necropsy is performed on all animals. For the TDLo study, organs and tissues are collected, weighed, and examined macroscopically. Histopathological examination of selected organs, particularly the liver and blood as indicated by the toxic effects, is conducted to identify any cellular changes.
5. Data Analysis: The dose-response relationship is evaluated. For the LD50 study, the dose that is lethal to 50% of the test animals is calculated using statistical methods. For the TDLo study, the lowest dose that produces a toxic effect is identified.

Hazard Identification and GHS Classification

Although a specific GHS classification for **2-Ethoxy-5-nitroaniline** was not found in the provided search results, based on the available toxicity data and the nature of similar aromatic nitro compounds, it should be handled as a substance with the following potential hazards:

- Acute Toxicity: The LD50 and TDLo data suggest that this compound can be harmful if ingested or absorbed.
- Target Organ Toxicity: The reported effects on the liver and blood indicate the potential for target organ damage with repeated exposure.
- Skin and Eye Irritation: As with many aniline derivatives, there is a potential for skin and eye irritation upon contact.
- Environmental Hazards: Nitroaromatic compounds can be hazardous to the aquatic environment.

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when working with **2-Ethoxy-5-nitroaniline**.

4.1. Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- Eyewash stations and safety showers must be readily accessible in the immediate work area.

4.2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles or a face shield are required to protect against splashes.
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Inspect gloves for any signs of degradation or puncture before use.
 - Protective Clothing: A laboratory coat or chemical-resistant apron should be worn. For operations with a higher risk of exposure, chemical-resistant coveralls may be necessary.

- Respiratory Protection: If work cannot be conducted in a fume hood or if dusts are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

4.3. Hygiene Practices:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- Remove contaminated clothing promptly and wash it before reuse.

4.4. Storage:

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.

Emergency Procedures

5.1. First Aid Measures:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

5.2. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce toxic fumes, including oxides of nitrogen and carbon.
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

5.3. Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel from the area. Wear appropriate personal protective equipment (see Section 4.2). Ensure adequate ventilation.
- Containment and Cleanup:
 - For solid spills, carefully sweep or scoop up the material, avoiding dust generation. Place it into a suitable, labeled container for disposal.
 - For liquid spills, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite). Place the contaminated material into a sealed container for disposal.
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways.

Disposal Considerations

All waste containing **2-Ethoxy-5-nitroaniline** must be handled as hazardous waste. Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service for proper disposal.

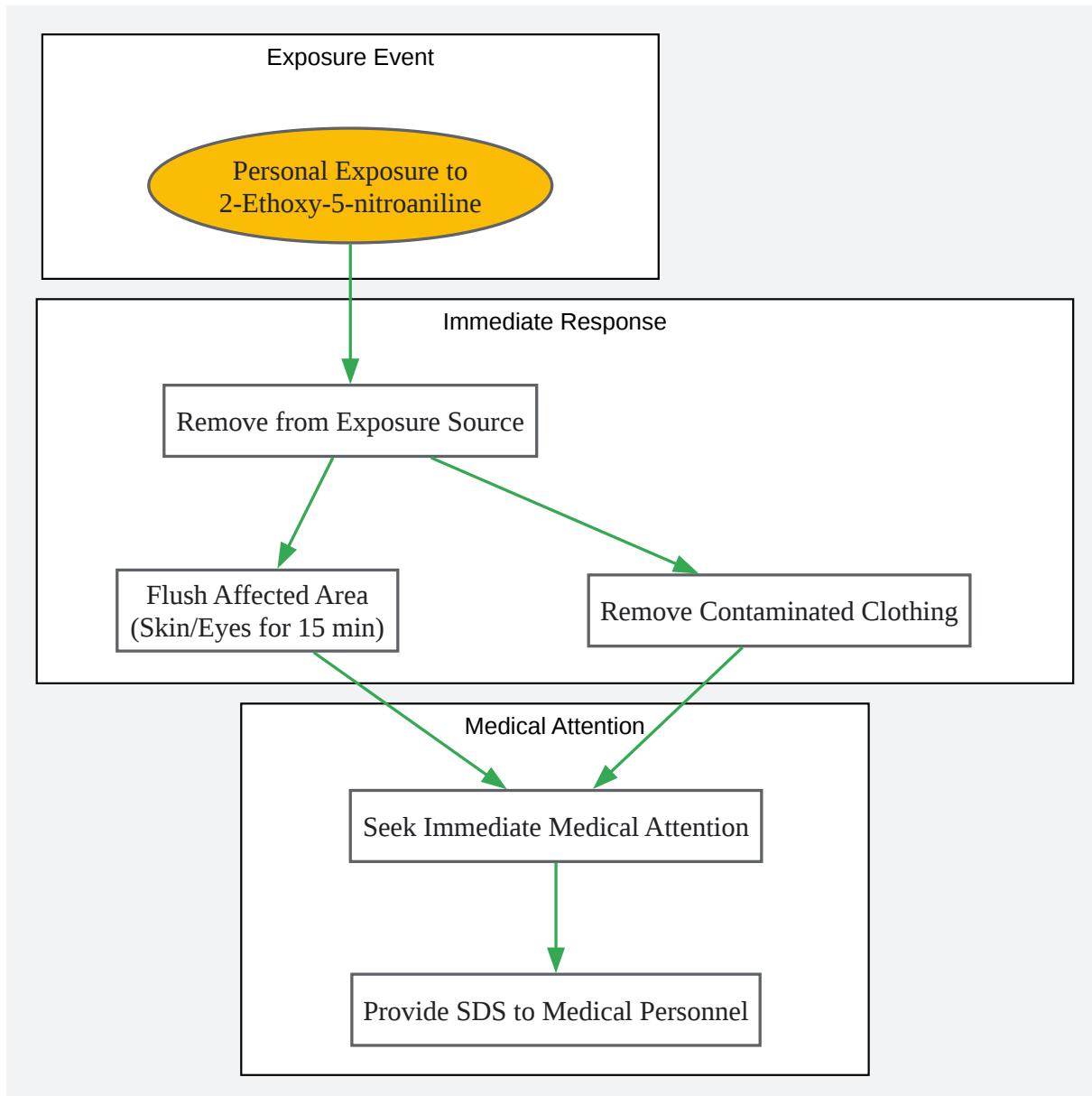
Visual Safety Workflows

The following diagrams illustrate the logical workflows for handling a chemical spill and responding to a personal exposure incident.



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Caption: Workflow for handling a **2-Ethoxy-5-nitroaniline** spill.



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Caption: First aid response workflow for personal exposure.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com